

# Spectroscopic Characterization of 1,6-Dichlorophthalazine: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: 1,6-Dichlorophthalazine

CAS No.: 124556-78-1

Cat. No.: B1316906

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## Authored by a Senior Application Scientist

This guide provides a detailed analysis of the spectroscopic data for **1,6-dichlorophthalazine**. Due to the limited availability of experimentally derived spectra for this specific isomer in public-domain literature, this document leverages predictive methodologies and comparative data from the closely related 1,4-dichlorophthalazine to offer a comprehensive spectroscopic profile. This approach is grounded in established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS), providing researchers with a robust framework for the identification and characterization of this compound.

## Introduction to 1,6-Dichlorophthalazine and its Spectroscopic Importance

**1,6-Dichlorophthalazine** is a halogenated heterocyclic compound with potential applications in medicinal chemistry and materials science. As with any synthetic molecule destined for such applications, unambiguous structural confirmation is paramount. Spectroscopic techniques provide a non-destructive and highly informative means of elucidating the molecular structure and purity of a compound. This guide focuses on the three most common spectroscopic methods employed in organic chemistry:

- Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): Provides detailed information about the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: Identifies the functional groups present in the molecule.
- Mass Spectrometry (MS): Determines the molecular weight and elemental composition of the molecule.

While extensive data is available for the isomeric 1,4-dichlorophthalazine, the corresponding data for the 1,6-isomer is not as readily accessible. Therefore, this guide will present predicted data for **1,6-dichlorophthalazine**, drawing upon established spectroscopic principles and comparative analysis with its 1,4-isomer.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. For **1,6-dichlorophthalazine**, the most critical information obtained from the mass spectrum is the molecular ion peak, which confirms the molecular weight of the compound.

## Predicted Mass Spectrum of 1,6-Dichlorophthalazine

The molecular formula for **1,6-dichlorophthalazine** is  $\text{C}_8\text{H}_4\text{Cl}_2\text{N}_2$ . The predicted mass spectral data indicates a monoisotopic mass of 197.9752 g/mol [\[1\]](#)

A key feature in the mass spectrum of a chlorine-containing compound is the isotopic pattern of the molecular ion peak. Chlorine has two stable isotopes:  $^{35}\text{Cl}$  (75.77% abundance) and  $^{37}\text{Cl}$  (24.23% abundance). For a molecule containing two chlorine atoms, the mass spectrum will exhibit a characteristic cluster of peaks for the molecular ion:

- $\text{M}^+$  peak: Corresponding to the molecule with two  $^{35}\text{Cl}$  atoms.

- M+2 peak: Corresponding to the molecule with one  $^{35}\text{Cl}$  and one  $^{37}\text{Cl}$  atom.
- M+4 peak: Corresponding to the molecule with two  $^{37}\text{Cl}$  atoms.

The expected relative intensities of these peaks are approximately in a 9:6:1 ratio.

Table 1: Predicted Mass Spectrometry Data for **1,6-Dichlorophthalazine**

| Ion              | Predicted m/z | Relative Abundance     |
|------------------|---------------|------------------------|
| $[\text{M}]^+$   | 197.9752      | High (base peak)       |
| $[\text{M}+2]^+$ | 199.9722      | ~65% of $[\text{M}]^+$ |
| $[\text{M}+4]^+$ | 201.9693      | ~10% of $[\text{M}]^+$ |

Note: The fragmentation pattern would involve the loss of chlorine atoms and potentially the diazine ring, but predicting the exact fragmentation is complex without experimental data.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution.

### Predicted $^1\text{H}$ NMR Spectrum of 1,6-Dichlorophthalazine

The  $^1\text{H}$  NMR spectrum of **1,6-dichlorophthalazine** is expected to be distinct from that of its 1,4-isomer due to the different substitution pattern on the benzene ring. The molecule has a plane of symmetry, which will influence the number and multiplicity of the proton signals.

- Symmetry: **1,6-Dichlorophthalazine** possesses a  $\text{C}_2$  axis of symmetry, which renders the protons at positions 2 and 5, and positions 3 and 4 chemically equivalent. However, due to the unsymmetrical substitution of the phthalazine ring system, we would expect four distinct aromatic proton signals.
- Expected Signals: We anticipate four signals in the aromatic region (typically  $\delta$  7.0-9.0 ppm).

- **Splitting Patterns:** The protons will exhibit coupling to their adjacent protons (ortho-coupling,  $J \approx 7-9$  Hz) and potentially smaller meta-couplings ( $J \approx 1-3$  Hz).

Table 2: Predicted  $^1\text{H}$  NMR Data for **1,6-Dichlorophthalazine** (in  $\text{CDCl}_3$ )

| Proton | Predicted Chemical Shift ( $\delta$ , ppm) | Multiplicity | Coupling Constant (J, Hz)             |
|--------|--------------------------------------------|--------------|---------------------------------------|
| H-4    | $\sim 8.0 - 8.2$                           | d            | $\sim 8.0$ (ortho)                    |
| H-5    | $\sim 7.8 - 8.0$                           | d            | $\sim 8.0$ (ortho)                    |
| H-7    | $\sim 7.6 - 7.8$                           | dd           | $\sim 8.0$ (ortho), $\sim 1.5$ (meta) |
| H-8    | $\sim 7.9 - 8.1$                           | d            | $\sim 1.5$ (meta)                     |

Rationale for Prediction: The chemical shifts are predicted based on the deshielding effect of the aromatic system and the electron-withdrawing nature of the chlorine atoms and the diazine ring. The specific positions are assigned based on expected electronic effects and comparison with related structures.

## Predicted $^{13}\text{C}$ NMR Spectrum of 1,6-Dichlorophthalazine

The  $^{13}\text{C}$  NMR spectrum provides information on the number of unique carbon atoms in the molecule and their chemical environment.

- **Symmetry:** Due to the molecule's symmetry, we expect to see 5 distinct signals in the broadband-decoupled  $^{13}\text{C}$  NMR spectrum (4 for the aromatic carbons and 1 for the carbons of the diazine ring).
- **Expected Signals:** The signals for the aromatic carbons are expected in the range of  $\delta$  120-150 ppm. The carbons attached to chlorine will be shifted downfield. The carbons of the diazine ring will also be significantly downfield due to the electronegativity of the nitrogen atoms.

Table 3: Predicted  $^{13}\text{C}$  NMR Data for **1,6-Dichlorophthalazine** (in  $\text{CDCl}_3$ )

| Carbon     | Predicted Chemical Shift ( $\delta$ , ppm) |
|------------|--------------------------------------------|
| C-1, C-6   | ~150 - 155                                 |
| C-4a, C-8a | ~130 - 135                                 |
| C-4, C-5   | ~125 - 130                                 |
| C-7, C-8   | ~120 - 125                                 |

Rationale for Prediction: The chemical shifts are estimated based on additive rules for substituent effects on aromatic rings and by comparison with the known spectrum of 1,4-dichlorophthalazine. Carbons directly attached to the electronegative chlorine and nitrogen atoms are expected to be the most deshielded.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific frequencies corresponding to bond vibrations.

### Predicted IR Spectrum of 1,6-Dichlorophthalazine

The IR spectrum of **1,6-dichlorophthalazine** is expected to show characteristic absorption bands for the aromatic C-H bonds, the C=N and C=C bonds of the heterocyclic and aromatic rings, and the C-Cl bonds.

Table 4: Predicted IR Absorption Bands for **1,6-Dichlorophthalazine**

| Vibrational Mode                  | Predicted Wavenumber (cm <sup>-1</sup> ) | Intensity        |
|-----------------------------------|------------------------------------------|------------------|
| Aromatic C-H stretch              | 3050 - 3150                              | Medium to Weak   |
| C=N stretch                       | 1600 - 1650                              | Medium           |
| Aromatic C=C stretch              | 1450 - 1600                              | Medium to Strong |
| C-Cl stretch                      | 700 - 800                                | Strong           |
| Aromatic C-H out-of-plane bending | 800 - 900                                | Strong           |

Rationale for Prediction: These predicted ranges are based on standard IR correlation tables for aromatic and heterocyclic compounds.

## Methodologies and Experimental Protocols

As experimental data for **1,6-dichlorophthalazine** is not readily available, this section outlines the general protocols for acquiring the spectroscopic data discussed.

### Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the purified **1,6-dichlorophthalazine** in about 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>) in a standard 5 mm NMR tube.
- <sup>1</sup>H NMR Acquisition: Acquire the <sup>1</sup>H NMR spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- <sup>13</sup>C NMR Acquisition: Acquire the broadband proton-decoupled <sup>13</sup>C NMR spectrum on the same instrument. Due to the low natural abundance of <sup>13</sup>C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.

### Protocol for Mass Spectrometry

- **Sample Introduction:** Introduce a dilute solution of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Use an appropriate ionization technique, such as electron ionization (EI) for GC-MS or electrospray ionization (ESI) for LC-MS.
- **Data Acquisition:** Acquire the mass spectrum over a suitable mass range (e.g.,  $m/z$  50-500) to observe the molecular ion and major fragment ions.

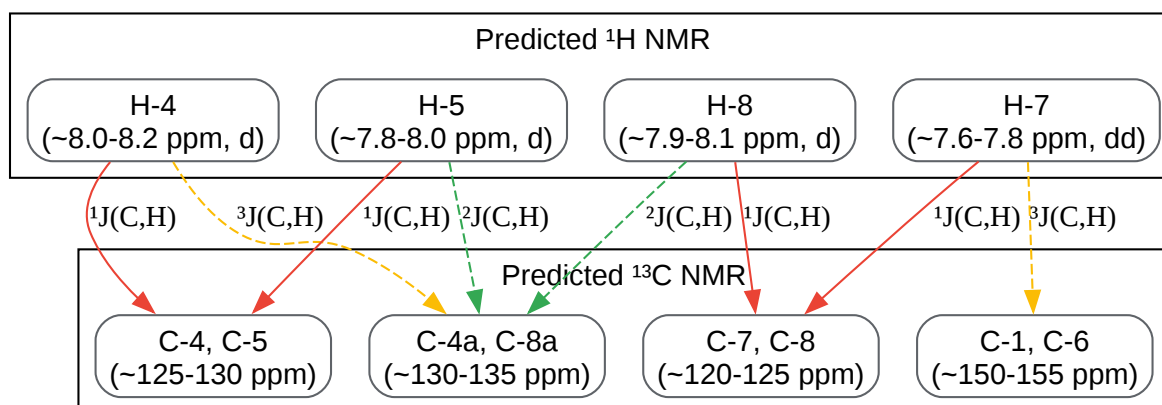
## Protocol for IR Spectroscopy

- **Sample Preparation:** Prepare the sample as a KBr pellet by grinding a small amount of the solid sample with dry potassium bromide and pressing it into a thin disk. Alternatively, for soluble samples, a spectrum can be obtained from a solution in a suitable solvent (e.g.,  $\text{CCl}_4$ ,  $\text{CS}_2$ ) in an IR-transparent cell.
- **Data Acquisition:** Record the IR spectrum using a Fourier Transform Infrared (FTIR) spectrometer, typically over the range of  $4000\text{-}400\text{ cm}^{-1}$ .

## Visualizations

### Molecular Structure and Predicted NMR Correlations

Figure 1: Structure of **1,6-Dichlorophthalazine**.



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Figure 2: Predicted NMR correlations for **1,6-Dichlorophthalazine**.

## Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **1,6-dichlorophthalazine**. While experimental data remains elusive in the public domain, the predictions presented herein are based on sound spectroscopic principles and comparative analysis with a closely related isomer. This guide serves as a valuable resource for researchers in the fields of medicinal chemistry and materials science, aiding in the identification and characterization of this and similar heterocyclic compounds. The provided protocols also offer a clear pathway for the experimental validation of these predictions.

## References

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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

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